

# Safe Disposal of 2,6-Dimethyl-2-heptanol: A Procedural Guide

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## Compound of Interest

Compound Name: 2,6-Dimethyl-2-heptanol

Cat. No.: B077958

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The proper disposal of **2,6-Dimethyl-2-heptanol** is critical for ensuring laboratory safety and environmental protection. As a flammable and irritant chemical, it must be treated as hazardous waste. Adherence to established protocols is essential for researchers, scientists, and drug development professionals to mitigate risks and comply with regulations. This guide provides a direct, step-by-step procedure for the safe handling and disposal of **2,6-Dimethyl-2-heptanol**.

## Chemical Safety and Hazard Summary

Before handling, it is crucial to be aware of the properties and hazards associated with **2,6-Dimethyl-2-heptanol**.

Property	Data
Chemical Name	2,6-Dimethyl-2-heptanol (Dimetol)
CAS Number	13254-34-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C9H20O <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	144.25 g/mol <a href="#">[2]</a>
Flash Point	63 °C / 145.4 °F <a href="#">[3]</a>
Primary Hazards	Flammable Liquid (Category 3/4) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> , Skin Irritant <a href="#">[1]</a> <a href="#">[2]</a> , Eye Irritant <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> , Respiratory Tract Irritant <a href="#">[1]</a> <a href="#">[4]</a>
Toxicity (Dermal, Rabbit)	LD50: >5000 mg/kg <a href="#">[5]</a>

## Step-by-Step Disposal Protocol

The disposal of **2,6-Dimethyl-2-heptanol** must be managed as a hazardous waste stream. Under no circumstances should this chemical be disposed of down the drain or in general waste.[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Phase 1: Preparation and Personal Protective Equipment (PPE)

- Consult Safety Data Sheet (SDS): Always review the most current SDS for **2,6-Dimethyl-2-heptanol** before handling.
- Assemble PPE: Wear appropriate personal protective equipment to prevent exposure.[\[1\]](#) This includes:
  - Chemical safety goggles or a face shield.[\[4\]](#)[\[5\]](#)
  - Solvent-resistant gloves.[\[5\]](#)
  - Protective clothing to prevent skin contact.[\[1\]](#)

- Work Area Preparation: Ensure the work area is well-ventilated.[1][5] An eyewash station and safety shower should be readily accessible.[1] Keep away from heat, sparks, and open flames.[1][3]

## Phase 2: Waste Collection and Containment

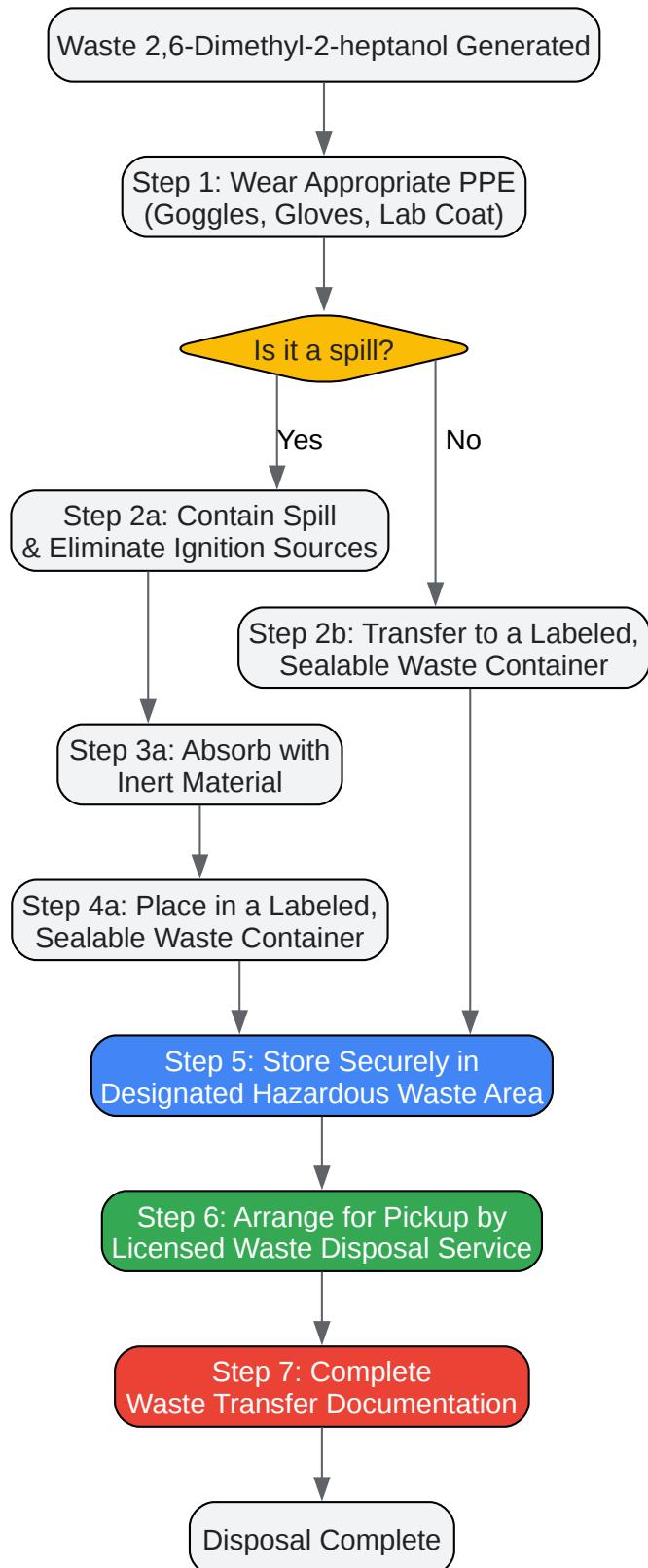
- Use Designated Waste Containers: Collect waste **2,6-Dimethyl-2-heptanol** in a dedicated, properly sealed container designed for flammable chemical waste.[9]
- Labeling: Clearly label the container with "Hazardous Waste," the full chemical name "**2,6-Dimethyl-2-heptanol**," and any associated hazard symbols (e.g., flammable, irritant).[7][9]
- Handling Spills: In the event of a spill, immediately eliminate all sources of ignition.[3][5] Contain the spill using an inert absorbent material such as sand, vermiculite, or a universal binder.[1][3][8] Scoop the absorbed material into a suitable container for disposal.[1]

## Phase 3: Storage and Disposal

- Temporary Storage: Store the sealed hazardous waste container in a cool, dry, and well-ventilated designated storage area, away from incompatible materials like strong oxidizing agents.[1][3]
- Professional Disposal: Arrange for the collection and disposal of the waste through a licensed environmental waste management company.[3][7] Chemical waste generators must follow US EPA guidelines (40 CFR Parts 261.3) and consult state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

## Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **2,6-Dimethyl-2-heptanol**.

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Caption: Workflow for the safe disposal of **2,6-Dimethyl-2-heptanol**.

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